

Application Notes and Protocols for the Solid-Phase Synthesis of [Δ Ala³]-Enkephalin

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Compound of Interest

Compound Name: *Enkephalin, dehydro-ala(3)-*

Cat. No.: *B15437039*

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Abstract

This document provides a detailed protocol for the solid-phase peptide synthesis (SPPS) of [Δ Ala³]-Enkephalin, an analog of the endogenous opioid pentapeptide enkephalin. The incorporation of dehydroalanine (Δ Ala) at the third position can confer unique conformational properties and potentially alter the biological activity and metabolic stability of the peptide. This protocol utilizes Fluorenylmethyloxycarbonyl (Fmoc) chemistry and a post-synthetic β -elimination strategy from a protected cysteine residue to introduce the dehydroalanine moiety. Detailed experimental procedures, quantitative data, and visual diagrams of the synthesis workflow and the enkephalin signaling pathway are provided to guide researchers in the successful synthesis and understanding of this modified peptide.

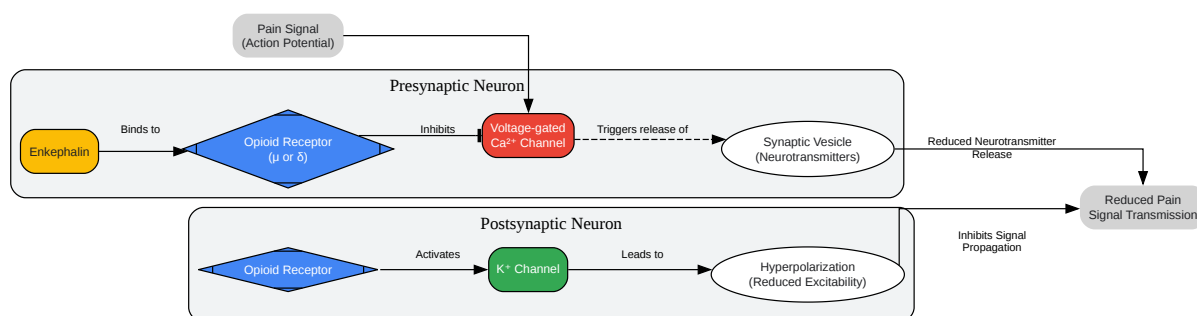
Introduction

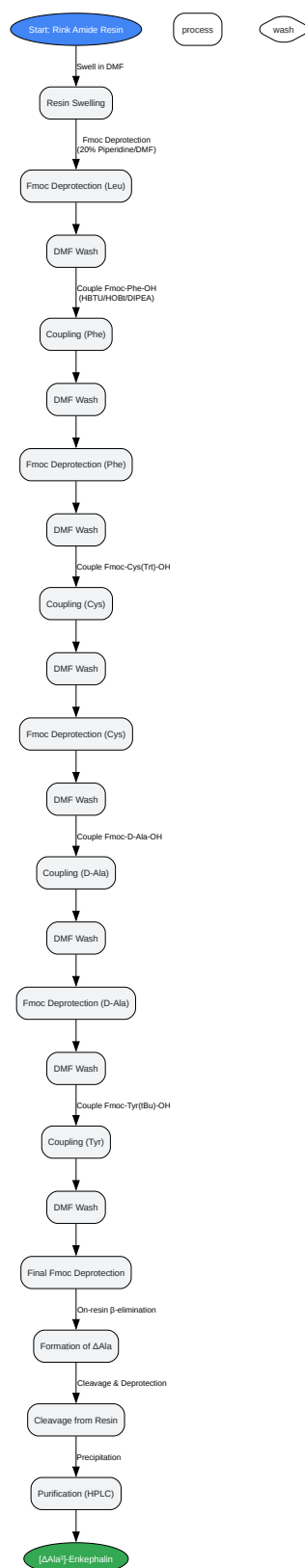
Enkephalins are endogenous pentapeptides that play a crucial role in pain modulation by acting as ligands for opioid receptors.[1] The native sequences are Tyr-Gly-Gly-Phe-Met (Met-enkephalin) and Tyr-Gly-Gly-Phe-Leu (Leu-enkephalin).[1] The modification of native peptide sequences is a common strategy in drug development to enhance potency, selectivity, and metabolic stability. The introduction of α,β -unsaturated amino acids, such as dehydroalanine (Δ Ala), can induce conformational constraints and alter the peptide's interaction with its receptor.[2]

This protocol details the synthesis of a $[\Delta\text{Ala}^3]$ -Enkephalin analog, specifically Tyr-D-Ala- ΔAla -Phe-Leu, using a well-established Fmoc-based solid-phase peptide synthesis (SPPS) approach. The dehydroalanine residue is generated on the solid support via β -elimination of a protected cysteine precursor.

Enkephalin Signaling Pathway

Enkephalins exert their analgesic effects by binding to and activating opioid receptors, which are G-protein coupled receptors (GPCRs).^[1] Upon binding, a conformational change in the receptor leads to the activation of intracellular signaling cascades that ultimately reduce neuronal excitability and inhibit the transmission of pain signals.^{[3][4]}





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References

- 1. Enkephalin - Wikipedia [en.wikipedia.org]
- 2. Ribosomal Synthesis of Dehydroalanine Containing Peptides - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Enkephalins and Pain Modulation: Mechanisms of Action and Therapeutic Perspectives [mdpi.com]
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